

# A Comprehensive Technical Guide to the Physicochemical Properties of Tetradecylbenzene

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## Compound of Interest

Compound Name: **Tetradecylbenzene**

Cat. No.: **B074307**

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**Abstract:** This technical guide provides an in-depth analysis of the core physicochemical properties of **Tetradecylbenzene** ( $C_{20}H_{34}$ ). Designed for researchers, scientists, and professionals in drug development, this document synthesizes key data from authoritative sources, offering insights into its chemical identity, thermal and physical characteristics, and spectroscopic profile. The guide includes detailed experimental protocols and data presented in accessible formats to support laboratory applications and theoretical investigations. All data and methodologies are substantiated with citations from peer-reviewed literature and established chemical databases.

## Introduction: Understanding Tetradecylbenzene

**Tetradecylbenzene**, a member of the linear alkylbenzene (LAB) family, is an organic compound characterized by a  $C_{14}$  alkyl chain attached to a benzene ring. Its amphiphilic nature, stemming from the combination of a hydrophobic alkyl tail and a hydrophilic aromatic head, makes it a precursor in the synthesis of linear alkylbenzene sulfonates (LAS), which are widely used as surfactants in detergents and cleaning products.<sup>[1]</sup> Beyond its industrial significance, the well-defined structure of **Tetradecylbenzene** makes it a valuable subject for fundamental research in organic chemistry, environmental science, and toxicology. A thorough understanding of its physicochemical properties is paramount for predicting its behavior in various matrices, designing new applications, and assessing its environmental fate.

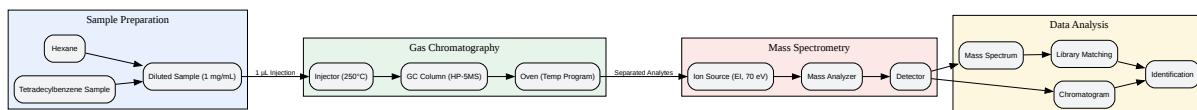
# Chemical Identity and Molecular Structure

The unambiguous identification of a chemical entity is the foundation of any rigorous scientific investigation. **Tetradecylbenzene** is cataloged under several identifiers, ensuring its precise recognition across different databases and regulatory frameworks.

- IUPAC Name: **Tetradecylbenzene**<sup>[2]</sup>
- Synonyms: 1-Phenyltetradecane, n-**Tetradecylbenzene**<sup>[3][4]</sup>
- CAS Number: 1459-10-5<sup>[5]</sup>
- Molecular Formula: C<sub>20</sub>H<sub>34</sub><sup>[5]</sup>
- Canonical SMILES: CCCCCCCCCCCCCC1=CC=CC=C1<sup>[2]</sup>

## Molecular Structure Visualization

The structural representation of **Tetradecylbenzene**, highlighting the linear tetradecyl chain bonded to the phenyl group, is crucial for understanding its chemical reactivity and physical behavior.



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